

Application of 2-Tridecanone in Integrated Pest Management: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Tridecanone

Cat. No.: B165437

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Introduction

2-Tridecanone is a naturally occurring methyl ketone found in the glandular trichomes of wild tomato, *Lycopersicon hirsutum* f. *glabratum*.^[1] This volatile organic compound has demonstrated significant insecticidal and repellent properties against a variety of agricultural and public health pests, positioning it as a promising candidate for use in Integrated Pest Management (IPM) programs. Its natural origin and multifaceted modes of action make it an attractive alternative or supplement to synthetic pesticides. This document provides detailed application notes, experimental protocols, and an overview of its known mechanisms of action.

Data Presentation

The efficacy of **2-tridecanone** varies depending on the target pest, application method, and concentration. The following tables summarize the available quantitative data on its insecticidal and repellent activities.

Table 1: Insecticidal Activity of **2-Tridecanone**

Target Pest	Bioassay Type	Concentration / Dose	Efficacy	Source
Heliothis zea (Corn earworm)	Topical Application	Not specified	Toxic	[1]
Manduca sexta (Tobacco hornworm)	Topical Application	Not specified	Toxic	[1]
Aphis gossypii (Cotton aphid)	Topical Application	Not specified	Toxic	[1]
Callosobruchus maculatus (Cowpea weevil)	Fumigation	Undiluted and 1:10, 1:100, 1:1000 (v/v) dilutions	Significant reduction in egg- laying, egg hatch, and adult emergence (ovicidal activity)	[2]
Solenopsis invicta (Red imported fire ant)	Mound Drench	5.28 mL/L (Formulation with PBO)	100% control after 14 days	[3]
Solenopsis invicta (Red imported fire ant)	Mound Drench	5.28 mL/L (Formulation without PBO)	90% control after 14 days	[3]

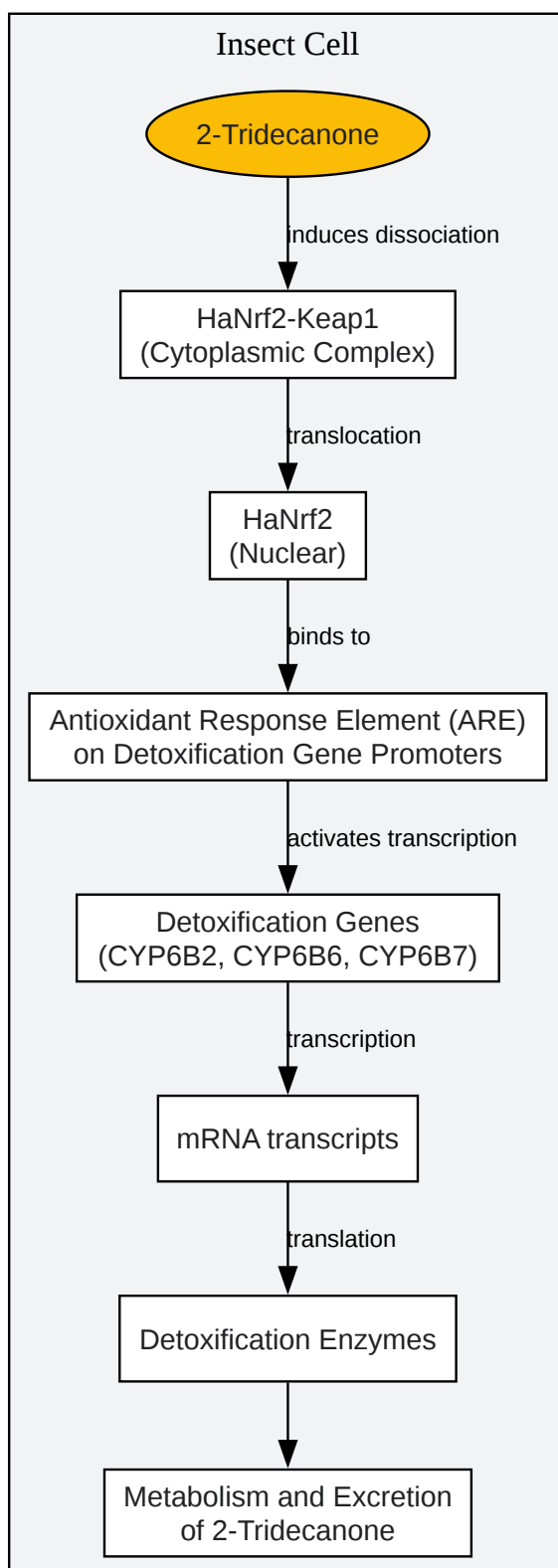
Table 2: Repellent Activity of **2-Tridecanone**

Target Pest	Bioassay Type	Concentration / Dose	Repellency	Duration	Source
Amblyomma americanum (Lone star tick)	Filter Paper Assay	0.63 mg/cm ²	87%	12 hours	[2] [4]
Dermacentor variabilis (American dog tick)	Filter Paper Assay	0.63 mg/cm ²	72%	15 hours	[2] [4]
Amblyomma americanum (Lone star tick)	Cheesecloth Assay	0.25 mg/cm ²	85%	6 hours	[2] [4]

Signaling Pathways and Mechanism of Action

The mode of action of **2-tridecanone** is not fully elucidated but is known to involve multiple mechanisms, including neurotoxicity, growth regulation, and repellency.

One identified pathway involves the induction of detoxification genes in insects. In the cotton bollworm, *Helicoverpa armigera*, exposure to **2-tridecanone** leads to the translocation of the transcription factor HaNrf2 into the nucleus. There, it binds to the antioxidant response element (ARE) in the promoter regions of detoxification genes, such as Cytochrome P450s (e.g., CYP6B2, CYP6B6, and CYP6B7), leading to their increased expression. This suggests that while toxic, some insects have evolved mechanisms to detoxify the compound.



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Signaling pathway of **2-tridecanone**-induced detoxification in *Helicoverpa armigera*.

Additionally, **2-tridecanone** is known to retard insect growth by down-regulating "Halloween" CYP450 genes, which are involved in ecdysteroid synthesis.[4] The repellent effect is likely mediated through interactions with olfactory receptors of the insects, leading to avoidance behavior.

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the efficacy of **2-tridecanone**.

Protocol 1: Contact Toxicity Bioassay (Topical Application)

Objective: To determine the dose-dependent mortality of an insect pest upon direct contact with **2-tridecanone**.

Materials:

- **2-Tridecanone** ($\geq 98\%$ purity)
- Acetone (analytical grade)
- Micropipette (0.1-2 μL range)
- Test insects (e.g., third-instar larvae of *Heliothis zea*)
- Petri dishes (9 cm diameter) lined with filter paper
- Ventilated holding containers
- Insect diet
- Environmental chamber ($25 \pm 1^\circ\text{C}$, $60 \pm 5\%$ RH, 14:10 L:D photoperiod)

Procedure:

- Preparation of Test Solutions: Prepare a stock solution of **2-tridecanone** in acetone. From this stock, make a series of five to seven serial dilutions to obtain a range of concentrations

that will result in mortalities between 10% and 90%. A control solution of acetone alone should also be prepared.

- **Insect Handling:** Select healthy, uniform-sized insects for the assay. Anesthetize the insects briefly with CO₂ or by chilling to facilitate handling.
- **Topical Application:** Apply a 1 µL droplet of each test solution (or the acetone control) to the dorsal thorax of each insect using a micropipette.
- **Incubation:** Place the treated insects individually in petri dishes containing a small amount of artificial diet. Maintain the dishes in an environmental chamber under the specified conditions.
- **Mortality Assessment:** Record mortality at 24, 48, and 72 hours post-treatment. Insects that are unable to move when prodded with a fine brush are considered dead.
- **Data Analysis:** Correct the mortality data for control mortality using Abbott's formula. Calculate the LD₅₀ (lethal dose for 50% of the population) and its 95% confidence intervals using probit analysis.

Protocol 2: Fumigant Toxicity Bioassay

Objective: To assess the toxicity of **2-tridecanone** vapors to stored-product insects.

Materials:

- **2-Tridecanone** (≥98% purity)
- Glass vials or jars with airtight lids (e.g., 250 mL)
- Filter paper discs (2 cm diameter)
- Test insects (e.g., adult *Callosobruchus maculatus*)
- Environmental chamber (28 ± 2°C, 65 ± 5% RH, in darkness)

Procedure:

- Preparation of Test Substance: Apply a range of doses of pure **2-tridecanone** directly onto a filter paper disc.
- Exposure: Place the treated filter paper inside the airtight glass container. Introduce a known number of insects (e.g., 20 adults) into the container and seal it. A control container with an untreated filter paper should be set up in parallel.
- Incubation: Keep the containers in an environmental chamber under the specified conditions.
- Mortality Assessment: Record the number of dead insects at 24, 48, and 72 hours after the initial exposure.
- Data Analysis: Calculate the percentage mortality for each concentration and correct for control mortality. Determine the LC50 (lethal concentration for 50% of the population) using probit analysis.

Protocol 3: Repellency Bioassay (Area Preference Method)

Objective: To evaluate the repellent effect of **2-tridecanone** on a target pest.

Materials:

- **2-Tridecanone** ($\geq 98\%$ purity)
- Ethanol (analytical grade)
- Petri dishes (9 cm diameter)
- Filter paper discs (9 cm diameter)
- Test insects (e.g., adult ticks or cockroaches)

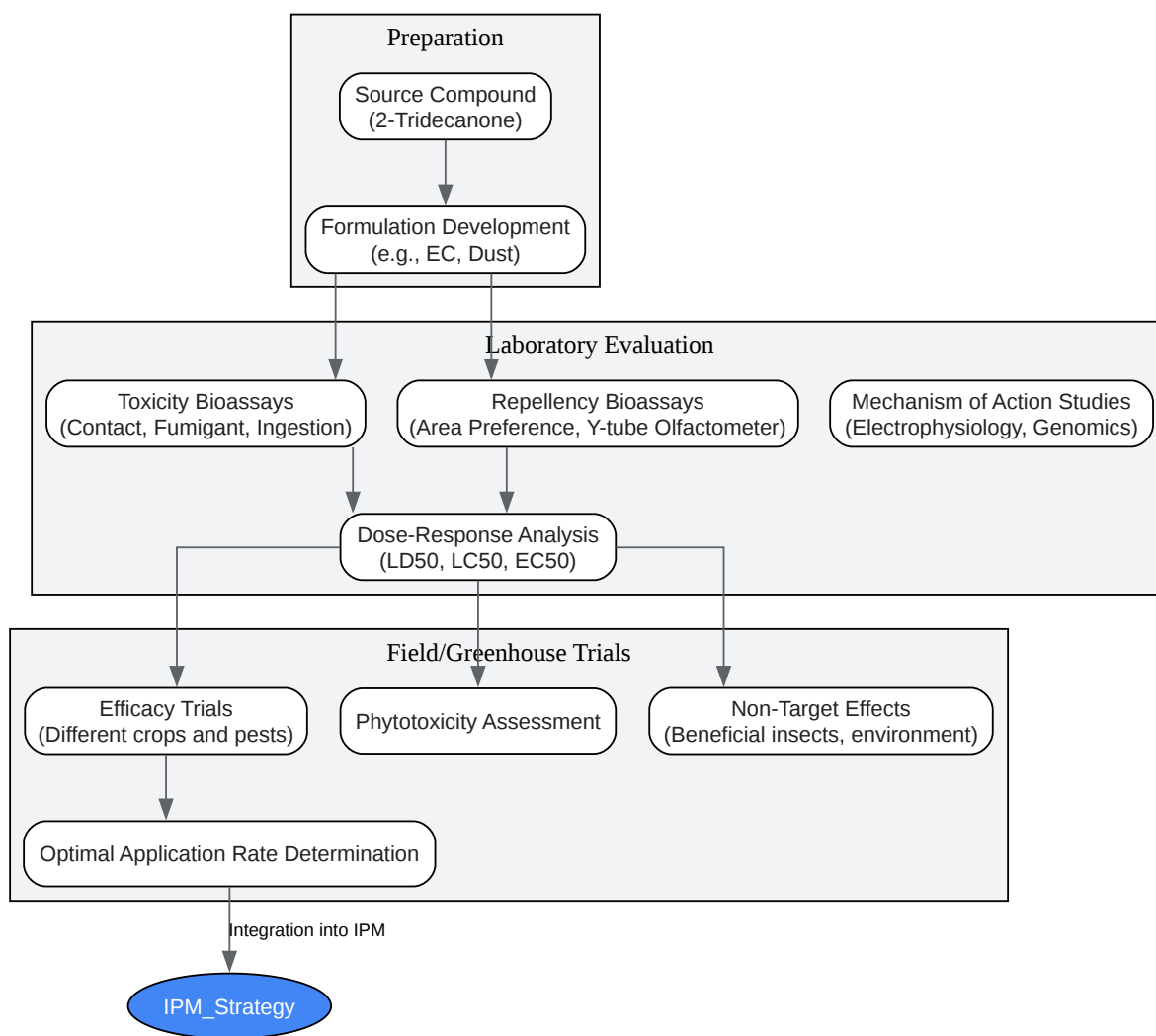
Procedure:

- Preparation of Test Arena: Cut a filter paper disc in half. Treat one half with a solution of **2-tridecanone** in ethanol at a specific concentration (e.g., 0.5 mg/cm²). Treat the other half with ethanol alone as the control.

- **Arena Assembly:** After the solvent has completely evaporated, reassemble the two halves in a petri dish, ensuring a clear dividing line.
- **Insect Release:** Release a known number of insects (e.g., 10-20) in the center of the filter paper.
- **Observation:** After a predetermined period (e.g., 1, 2, 4, and 24 hours), count the number of insects on the treated and untreated halves of the filter paper.
- **Data Analysis:** Calculate the percentage repellency (PR) using the formula: $PR (\%) = [(N_c - N_t) / (N_c + N_t)] \times 100$, where N_c is the number of insects on the control half and N_t is the number on the treated half.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the evaluation of **2-tridecanone** as a potential pest management agent.



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*General workflow for the evaluation of **2-tridecanone** in an IPM program.*

Conclusion

2-Tridecanone presents a valuable tool for integrated pest management, offering both insecticidal and repellent properties against a range of pests. Its natural origin and multiple modes of action may help in managing pesticide resistance. Further research is warranted to optimize formulations, determine field application rates for a wider variety of crops and pests, and fully elucidate its toxicological profile for non-target organisms. The protocols and data presented here provide a solid foundation for researchers and professionals in the development of **2-tridecanone**-based pest management strategies.

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References

- 1. CA2441295A1 - Method of repelling mosquitoes and ticks using 2-undecanone, 2-tridecanone and/or mixtures thereof - Google Patents [patents.google.com]
- 2. First report of the repellency of 2-tridecanone against ticks - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Contact Toxicity and Effect on Progeny of Two Green Pesticides Against some Stored Product Insects Compared to Malathion [journals.ekb.eg]
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